

An In-depth Technical Guide to the Physicochemical Properties of 5-Carboxyphthalide

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Compound of Interest

Compound Name: 5-Carboxyphthalide

Cat. No.: B1580894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the melting and boiling points of **5-Carboxyphthalide** (CAS 4792-29-4), a key intermediate in the synthesis of various compounds, including the antidepressant drug citalopram.^{[1][2]} This document collates predicted and reported data, outlines general experimental protocols for property determination, and presents logical workflows relevant to its synthesis and characterization.

Physicochemical Data Presentation

The quantitative data available for **5-Carboxyphthalide** is summarized below. It is critical to note the discrepancies and the predicted nature of some of the values, highlighting a need for further experimental verification.

Property	Value	Data Type	Source(s)
Molecular Formula	C ₉ H ₆ O ₄	---	[3][4]
Molecular Weight	178.14 g/mol	---	[3][5]
Melting Point	50-55 °C	Reported (Unverified)	[6][7]
Boiling Point	481.1 ± 45.0 °C at 760 mmHg	Predicted	[3]

Note on Data Discrepancy: The reported melting point of 50-55°C originates from a source that incorrectly lists the molecular formula as C₈H₆O₃. [6][7] This inconsistency suggests that the provided melting point may be inaccurate or belong to a different compound. The majority of reliable chemical databases do not list an experimentally determined melting point. The boiling point is a computationally predicted value and has not been experimentally confirmed. [3]

Experimental Protocols

While specific, published experimental determinations for the melting and boiling points of **5-Carboxyphthalide** are not readily available, this section details the standard methodologies that would be employed for such characterization.

1. Melting Point Determination (Capillary Method)

This standard procedure is used to determine the melting range of a solid compound, which also serves as an indicator of purity.

- **Principle:** A small, powdered sample of the solid is heated slowly in a sealed capillary tube immersed in a heat-transfer fluid. The temperature range from the first appearance of liquid (onset) to the complete liquefaction of the solid is recorded as the melting range. Pure compounds typically exhibit a sharp melting range (0.5-2 °C).
- **Apparatus:** Melting point apparatus (e.g., DigiMelt, Thiele tube), capillary tubes, thermometer or digital temperature probe, solid sample of **5-Carboxyphthalide**.
- **Procedure:**

- Ensure the **5-Carboxyphthalide** sample is thoroughly dried to remove any residual solvent.
- Finely powder a small amount of the sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[8]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.[9]
- Record the temperature at which the first drop of liquid appears (T_1).
- Record the temperature at which the entire sample becomes a clear liquid (T_2). The melting range is $T_1 - T_2$.
- For accuracy, the determination should be repeated at least twice.

2. Boiling Point Determination

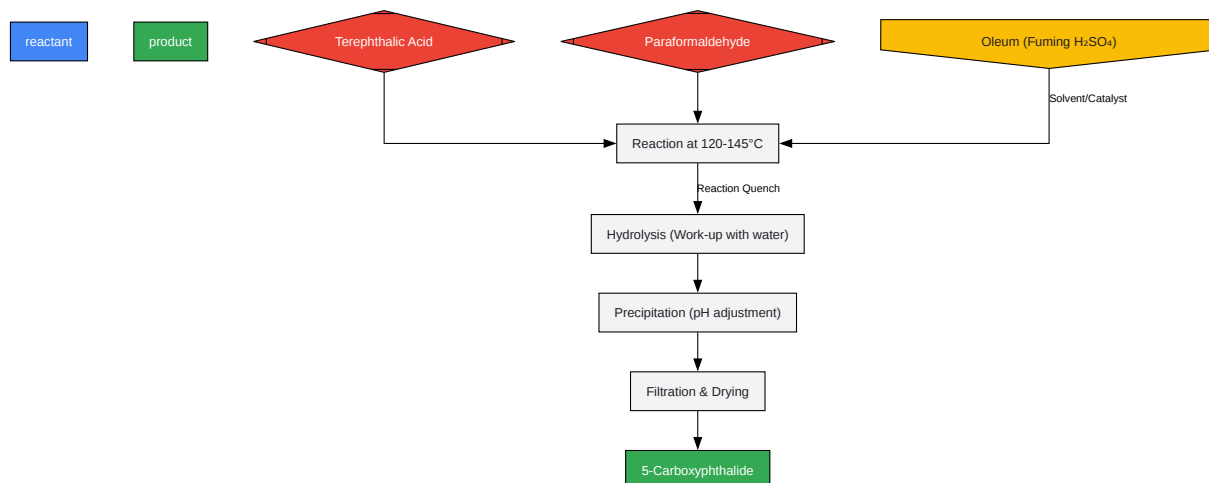
Given the high predicted boiling point (481.1 °C), distillation at atmospheric pressure is likely to cause decomposition of the compound. Therefore, boiling point determination would typically be performed under reduced pressure (vacuum distillation).

- Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is lowered, allowing distillation of high-boiling compounds at temperatures below their decomposition point. The measured boiling point can then be extrapolated to atmospheric pressure using a nomograph if required.
- Apparatus: Vacuum distillation setup (round-bottom flask, distillation head with thermometer, condenser, receiving flask), vacuum pump, manometer, heating mantle.
- Procedure:

- Place the **5-Carboxyphthalide** sample in the round-bottom flask along with boiling chips or a magnetic stirrer.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum pump and a manometer to monitor the pressure.
- Slowly reduce the pressure inside the apparatus to the desired level.
- Begin heating the sample gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb.
- Simultaneously, record the pressure from the manometer.
- The observed temperature and pressure constitute the boiling point under reduced pressure.

Logical and Experimental Workflows

As **5-Carboxyphthalide** is primarily a synthetic intermediate, the following diagrams illustrate its synthesis from common starting materials and a general workflow for its subsequent characterization.



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